

Adamexine (CAS Number 54785-02-3): An In-Depth Technical Review

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Compound of Interest

Compound Name: Adamexine

Cat. No.: B1666597

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A Scarcity of Data: Unraveling the Limited Scientific Profile of a Bromhexine Derivative

For Researchers, Scientists, and Drug Development Professionals

Abstract

Adamexine, identified by the CAS number 54785-02-3, is a chemical entity classified as a mucolytic agent and a derivative of bromhexine. Despite its clear chemical identification and classification, a comprehensive review of publicly available scientific literature reveals a significant scarcity of in-depth technical data. This guide endeavors to collate and present the available information on **Adamexine**, while transparently acknowledging the considerable gaps in the current understanding of its pharmacological profile. This document is intended to serve as a foundational reference for researchers and professionals in drug development, highlighting both what is known and the extensive areas that remain to be explored.

Chemical and Physical Properties

Adamexine is characterized by the following fundamental properties. The limited data available from chemical suppliers and databases provide a basic physicochemical profile.

Property	Value	Source
CAS Number	54785-02-3	Generic Chemical Databases
Molecular Formula	C ₂₀ H ₂₆ Br ₂ N ₂ O	Generic Chemical Databases
Molecular Weight	470.25 g/mol	Generic Chemical Databases
Synonyms	Adamexina, Broncostyl	Generic Chemical Databases
Classification	Mucolytic, Bromhexine Derivative	Generic Chemical Databases

Synthesis and Manufacturing

A singular available source outlines a manufacturing process for **Adamexine**. It is important to note that this represents a single, uncorroborated protocol.

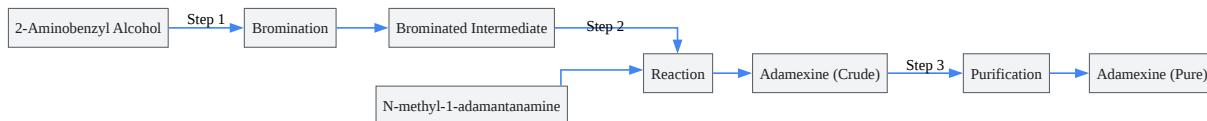
Experimental Protocol: Synthesis of **Adamexine**

Materials:

- 2-aminobenzyl alcohol
- Reagents for bromination
- N-methyl-1-adamantanamine
- An appropriate solvent system

Methodology: The synthesis is described as a multi-step process. The initial step involves the bromination of 2-aminobenzyl alcohol. The resulting brominated intermediate is then reacted with N-methyl-1-adamantanamine. The final product, **Adamexine**, is subsequently isolated and purified.

Logical Workflow for **Adamexine** Synthesis



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Caption: A simplified workflow illustrating the key stages in the described synthesis of **Adamexine**.

Mechanism of Action and Pharmacology

A Conspicuous Absence of Evidence

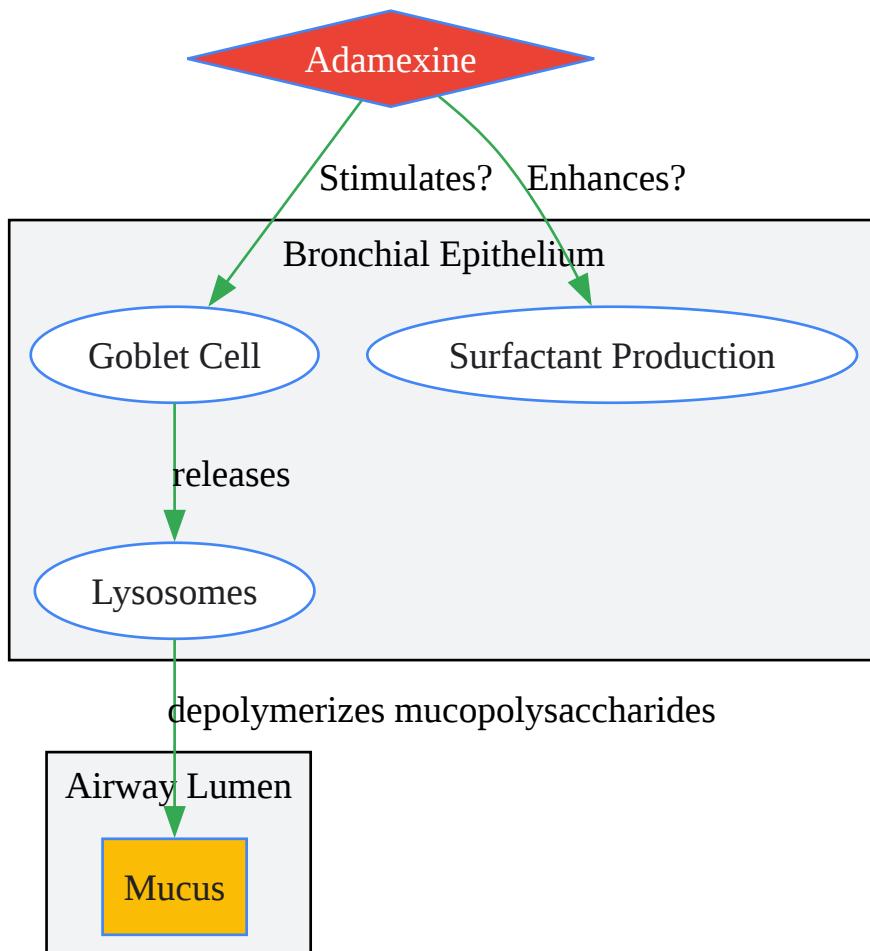
A thorough search of prominent scientific databases, including PubMed, Scopus, and Web of Science, yielded no specific studies detailing the mechanism of action, signaling pathways, pharmacokinetics, pharmacodynamics, or toxicology of **Adamexine**.

As a derivative of bromhexine, it can be hypothesized that **Adamexine** may share a similar mucolytic mechanism. Bromhexine is known to act by:

- Depolymerization of Mucopolysaccharides: It breaks down the network of acid mucopolysaccharide fibers in the mucus, reducing its viscosity.
- Stimulation of Lysosomal Enzymes: It increases the secretion of lysosomal enzymes that hydrolyze mucopolysaccharides.
- Increased Surfactant Production: It may enhance the production of pulmonary surfactant.

However, without direct experimental evidence, this remains speculative. The impact of the adamantane moiety, which replaces the cyclohexyl group of bromhexine, on the compound's activity is entirely unknown.

Hypothesized Mucolytic Signaling Pathway



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Caption: A hypothetical signaling pathway for **Adamexine**'s mucolytic action, based on the known mechanism of Bromhexine.

Quantitative Data

No quantitative data, such as IC₅₀ values, binding affinities, pharmacokinetic parameters (e.g., half-life, clearance, volume of distribution), or toxicological thresholds (e.g., LD₅₀), were found in the public domain for **Adamexine**.

Clinical and Preclinical Studies

There is no evidence of **Adamexine** having been subjected to formal preclinical or clinical trials. A search of clinical trial registries and biomedical literature databases did not yield any studies investigating its efficacy, safety, or tolerability for any indication.

Conclusion and Future Directions

Adamexine (CAS 54785-02-3) remains a poorly characterized molecule. While its chemical identity and a potential synthetic route are established, its biological activity is largely unexplored. The assumption that it functions as a mucolytic is based solely on its structural relationship to bromhexine and lacks empirical support.

For researchers and drug development professionals, **Adamexine** represents a blank slate. The following areas would require extensive investigation to ascertain its therapeutic potential:

- In vitro studies: To confirm its mucolytic activity and elucidate its mechanism of action at a cellular and molecular level.
- Pharmacokinetic and Pharmacodynamic studies: To understand its absorption, distribution, metabolism, excretion, and dose-response relationship.
- Toxicological evaluation: To assess its safety profile.
- Preclinical efficacy studies: To determine its effectiveness in relevant animal models of respiratory diseases characterized by mucus hypersecretion.

Without such fundamental data, the potential of **Adamexine** as a therapeutic agent cannot be determined. This guide, therefore, serves not as a comprehensive overview of a known entity, but as a call for foundational research into an understudied chemical compound.

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